

Technical Whitepaper: Spectroscopic Profiling of 2-Fluoro-1-phenylethan-1-amine

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Compound of Interest

Compound Name: 2-Fluoro-1-phenylethan-1-amine

CAS No.: 929971-85-7

Cat. No.: B1627149

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Executive Summary & Structural Context

2-Fluoro-1-phenylethan-1-amine (also known as

-fluoro-

-phenyl-ethylamine) represents a critical bioisostere in medicinal chemistry. The introduction of a fluorine atom at the

-position relative to the amine modulates the basicity (

) of the nitrogen via the inductive electron-withdrawing effect (

) and enhances metabolic stability against MAO (monoamine oxidase) degradation compared to the non-fluorinated parent, 1-phenylethylamine.

Structural Dynamics

The molecule possesses a single chiral center at C1. Consequently, the two protons on the fluoromethyl group (C2) are diastereotopic. This anisochrony results in complex higher-order splitting patterns in the

¹H NMR spectrum, which are diagnostic for the structural integrity of the C1-C2 bond.

Property	Value
IUPAC Name	2-Fluoro-1-phenylethan-1-amine
Formula	
Molecular Weight	139.17 g/mol
Chiral Center	C1 (Benzylic position)
Key Feature	Diastereotopic protons

Mass Spectrometry (MS) Analysis

Methodology: Electron Ionization (EI), 70 eV.[\[1\]](#)[\[2\]](#)

The fragmentation pattern of **2-Fluoro-1-phenylethan-1-amine** is governed by

α -cleavage adjacent to the nitrogen atom and the stability of benzylic carbocations.

Diagnostic Fragmentation Pathway

The primary fragmentation event is the homolytic cleavage of the C1-C2 bond (the bond between the benzylic carbon and the fluoromethyl group). This is favored because it generates a resonance-stabilized iminium ion.

Key Fragments:

- m/z 139 ($[\text{M}]^+$): Molecular ion. Typically weak intensity due to rapid fragmentation.
- m/z 106 ($[\text{C}_6\text{H}_5\text{CH}_2\text{NH}_2]^+$): Base Peak. Formed by α -cleavage losing the fluoromethyl radical ($\cdot\text{CH}_2\text{F}$). The resulting ion ($[\text{C}_6\text{H}_5\text{CH}_2\text{NH}_2]^+$) is resonance-stabilized.

) is highly stabilized by the phenyl ring and the nitrogen lone pair.

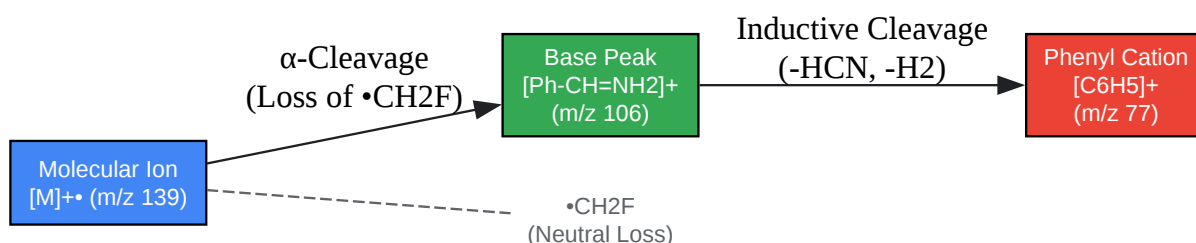
- m/z 77 (

): Phenyl cation, resulting from inductive cleavage.

- m/z 33 (

): Minor peak, fluoromethyl cation.

Fragmentation Logic Diagram



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Caption: Primary fragmentation pathway under EI (70 eV). The formation of the m/z 106 iminium ion is the dominant diagnostic event.

Nuclear Magnetic Resonance (NMR) Spectroscopy

This section details the expected spectral data based on general organofluorine principles and analogous

-fluoroamine structures.

Solvent Recommendation:

(Standard) or

(if the HCl salt is used). Note: In

, the amine protons (-NH₂) are broad and their shift is concentration-dependent.

F NMR (Diagnostic)

The fluorine nucleus provides a clean, background-free signal.

- Chemical Shift:
 - 210 to -225 ppm (Triplet of Doublets).
- Coupling:
 - (Geminal): ~47-48 Hz (Coupling to geminal protons).
 - (Vicinal): ~15-25 Hz (Coupling to the methine proton).

¹H NMR Data (400 MHz,)

The spectrum is characterized by the complex splitting of the methylene protons ().

Position	Type	(ppm)	Multiplicity	Coupling Constants (in Hz)
Ar-H	Aromatic	7.20 - 7.45	Multiplet	-
H-1	Methine (CH-N)	4.15 - 4.25	ddd (or dt)	,
H-2a	Methylene ()	4.30 - 4.60	ddd	(Geminal), ,
H-2b	Methylene ()	4.30 - 4.60	ddd	(Geminal), ,
NH2	Amine	1.5 - 2.0	Broad Singlet	Exchangeable with

Expert Insight - The "ddd" Pattern: The protons on C2 are chemically non-equivalent (diastereotopic). Each proton couples to:

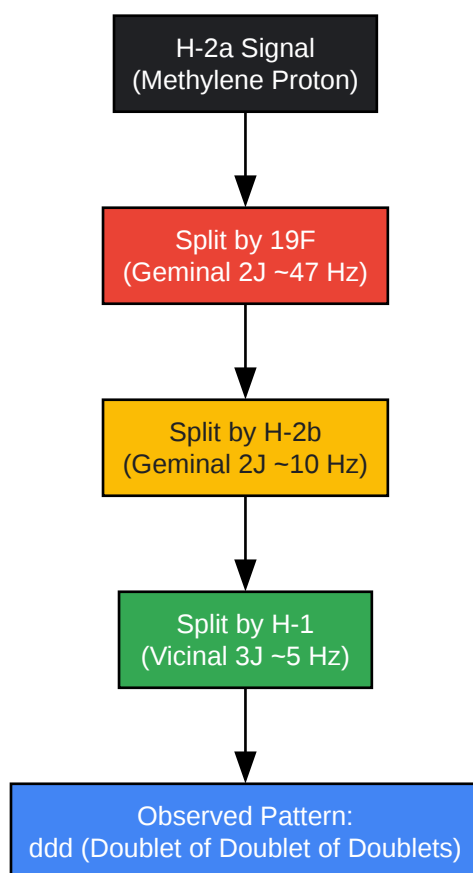
- The Fluorine atom (Huge splitting, ~47 Hz).
- The Geminal proton (Medium splitting, ~10 Hz).
- The Vicinal methine proton (Small splitting, ~4-7 Hz). This creates a distinct "doublet of doublets of doublets" for each of the two methylene protons.

C NMR Data (100 MHz,)

Carbon-Fluorine coupling is observable as distinct doublets.

Carbon	Assignment	(ppm)	Coupling (Hz)
C-2		84.0 - 86.0	(Doublet)
C-1		55.0 - 57.0	(Doublet)
C-Ar	Ipso-Phenyl	140.0 - 142.0	(Small Doublet)
C-Ar	Ortho/Meta/Para	126.0 - 129.0	Negligible coupling

NMR Coupling Logic Diagram



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Caption: J-coupling tree for the diastereotopic methylene protons (H-2a/b), illustrating the origin of the complex ddd multiplicity.

Infrared (IR) Spectroscopy

Methodology: ATR-FTIR (Attenuated Total Reflectance).

The IR spectrum is most useful for confirming the presence of the primary amine and the absence of carbonyl impurities (common from synthesis via amino acids).

Frequency ()	Vibration Mode	Diagnostic Note
3300 - 3400	N-H Stretch	Doublet (Asymmetric/Symmetric) for primary amine.
2850 - 2950	C-H Stretch	C-H vibrations.
1580 - 1600	C=C Aromatic	Ring breathing modes.
1000 - 1100	C-F Stretch	Strong band, often overlapping with C-N stretch.
690 - 750	C-H Out-of-plane	Monosubstituted benzene (strong diagnostic).

Experimental Protocol: Sample Preparation for NMR

To ensure high-fidelity spectral data, particularly for observing the N-H protons and accurate coupling constants, follow this protocol.

- Selection of Solvent:

- Use

(Chloroform-d) for the free base amine. Ensure it is neutralized (passed through basic alumina) to prevent in-situ salt formation which shifts the H-1 signal.

- Use

if analyzing the Hydrochloride salt. The N-H protons will appear as a broad singlet around 8.5 ppm (integrating to 3H).

- Sample Concentration:

- Dissolve 10-15 mg of **2-Fluoro-1-phenylethan-1-amine** in 0.6 mL of solvent.

- Caution: High concentrations can cause line broadening of the amine protons due to intermolecular hydrogen bonding.
- Shimming:
 - Due to the fluorine atom, automated shimming may occasionally fail to optimize the field homogeneity around the C-F region. Manual shimming on the FID is recommended if the doublets appear distorted.

References

- General Organofluorine Spectroscopy: Dolbier, W. R. (2009). Guide to Fluorine NMR for Organic Chemists. Wiley.[3][4]
- Synthesis & Characteriz
 - fluoroamines): Haufe, G., et al. (2006). "Synthesis of
 - fluoroamines." Organic Letters, 8(21), 4767.
- Mass Spectrometry of Phenethylamines: McLafferty, F. W., & Turecek, F. (1993). Interpretation of Mass Spectra. University Science Books. (Standard text for -cleavage mechanisms).
- Safety & Handling: Sigma-Aldrich Safety Data Sheet for Fluorinated Phenethylamines.
- BenchChem Spectral Data: Predicted fragmentation patterns for halogenated aromatics.

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Sources

- 1. uni-saarland.de [uni-saarland.de]
- 2. pdf.benchchem.com [pdf.benchchem.com]

- [3. spectrabase.com \[spectrabase.com\]](https://spectrabase.com)
- [4. 1-Phenethylamine | C₈H₁₁N | CID 7408 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- To cite this document: BenchChem. [Technical Whitepaper: Spectroscopic Profiling of 2-Fluoro-1-phenylethan-1-amine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1627149/docs#technical-whitepaper-spectroscopic-profiling-of-2-fluoro-1-phenylethan-1-amine\]](https://www.benchchem.com/product/b1627149/docs#technical-whitepaper-spectroscopic-profiling-of-2-fluoro-1-phenylethan-1-amine)

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